

An In-depth Technical Guide to the Chemical Synthesis of Furaltadone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

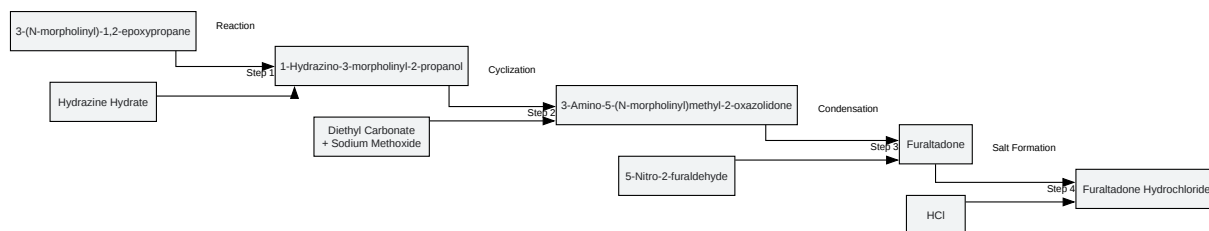
Compound Name: *Furaltadone*
CAS No.: *139-91-3; 2818-22-6; 3759-92-0*
Cat. No.: *B15582989*

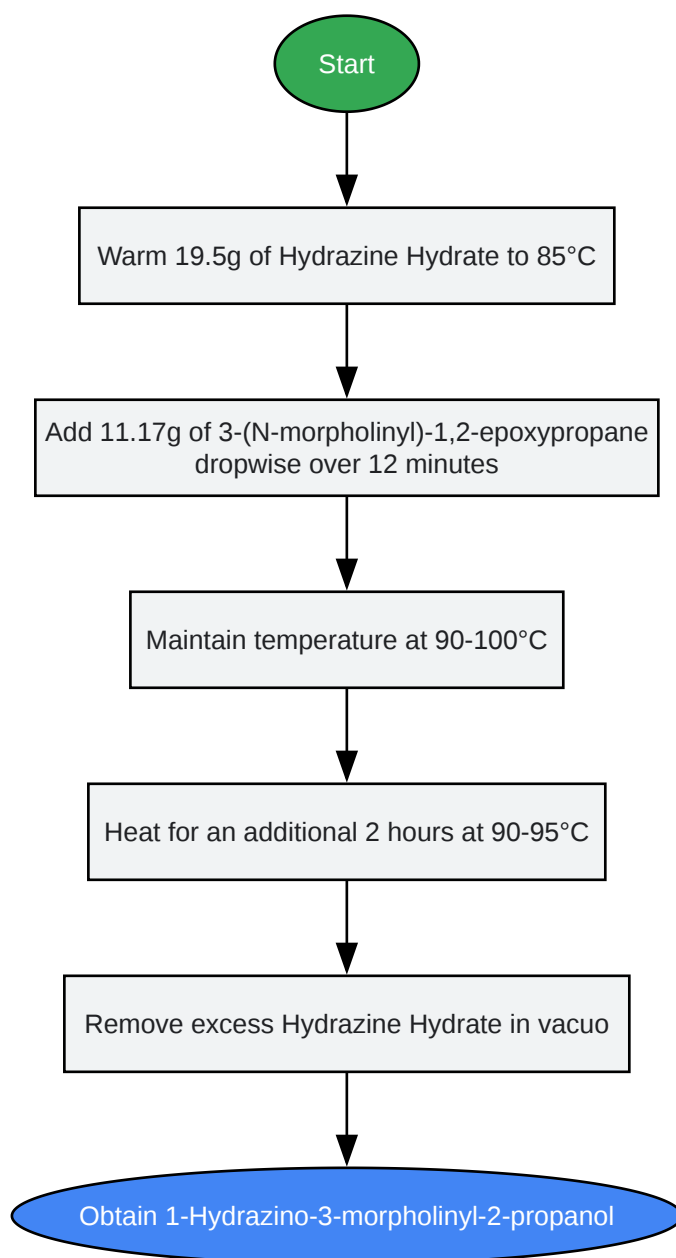
[Get Quote](#)

This technical guide provides a detailed overview of the chemical synthesis pathway for **Furaltadone**, a nitrofuranyl antibiotic.^[1] The intended audience for this document includes researchers, chemists, and professionals in the field of drug development. This guide outlines the multi-step synthesis, including key intermediates, reaction conditions, and experimental protocols.

Overview of the Furaltadone Synthesis Pathway

The synthesis of **Furaltadone** is a multi-step process that begins with the reaction of 3-(N-morpholinyl)-1,2-epoxypropane with hydrazine hydrate. The resulting intermediate is then cyclized using diethyl carbonate to form an oxazolidinone ring. The final step involves the condensation of this intermediate with 5-nitro-2-furaldehyde to yield **Furaltadone**. The hydrochloride salt can then be prepared for specific applications.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Furaltadone | C₁₃H₁₆N₄O₆ | CID 9553856 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Synthesis of Furaltadone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15582989/docs#an-in-depth-technical-guide-to-the-chemical-synthesis-of-furaltadone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)